

AKN-028 caspase 3 activation apoptosis assay

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Compound Focus: Akn-028

CAS No.: 1175017-90-9

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AKN-028: Pre-Clinical Application Notes

Compound Profile: **AKN-028** is a novel, orally active tyrosine kinase inhibitor (TKI) identified as a potent inhibitor of the FMS-like receptor tyrosine kinase 3 (FLT3) with an IC_{50} of 6 nM [1] [2]. It exhibits significant preclinical antileukemic activity in Acute Myeloid Leukemia (AML) models, inducing cytotoxicity and apoptosis through caspase-3 activation [1] [3] [2].

Mechanism of Action: **AKN-028** primarily targets FLT3, inhibiting its autophosphorylation and downstream signaling [1]. Furthermore, it induces a dose-dependent G_0/G_1 cell cycle arrest and leads to the downregulation of gene sets associated with the proto-oncogene and cell cycle regulator c-Myc [3]. The subsequent initiation of the mitochondrial apoptotic pathway activates executioner caspases, culminating in programmed cell death [1].

Quantitative Profiling of AKN-028

The tables below summarize key quantitative data from pre-clinical studies.

Table 1: Kinase Inhibition Profile of AKN-028

Target Kinase	IC ₅₀ Value
FLT3	6 nM [1] [2]
CLK1	140 nM [2]
FGFR2	120 nM [2]
RPS6KA	220 nM [2]
VEGFR2	520 nM [2]

Table 2: Cytotoxic Activity in AML Cell Lines

Cell Line	Characteristics	IC ₅₀ (Cytotoxicity)
MV4-11	FLT3-ITD mutation	< 50 nM [1]
MOLM-13	FLT3-ITD mutation	< 50 nM [1]
Kasumi-1	KIT mutation	0.5 - 6 µM [1]
HL-60	Capability to differentiate	0.5 - 6 µM [1]
KG1a	High content of immature CD34+ cells	0.5 - 6 µM [1]

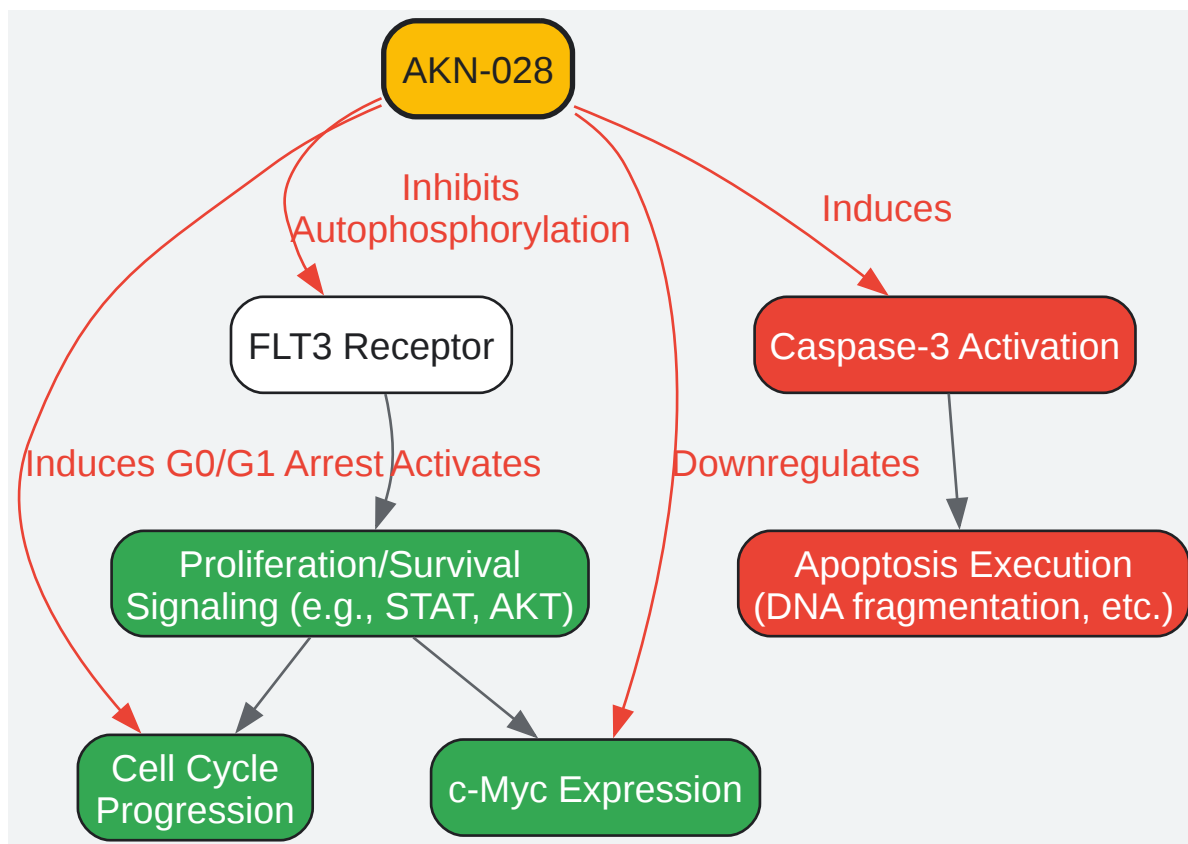
Table 3: Activity in Primary Patient Samples & In Vivo

Model / Parameter	Result
Primary AML Cells (n=15)	Mean IC ₅₀ for cytotoxic response: ~1 µM [1]
FLT3 Mutation Correlation	No correlation between antileukemic activity and FLT3 mutation status or expression level [1]
Global Tyrosine Kinase Activity	Cells with higher baseline tyrosine kinase activity were more sensitive to AKN-028 [3]

Model / Parameter	Result
In Vivo Efficacy (Mouse Model)	15 mg/kg, twice daily; inhibited tumor growth of MV4-11 xenografts with no major toxicity [1]
Oral Bioavailability	High [1]

Mechanism of Action: Signaling Pathway

The following diagram illustrates the proposed mechanism through which **AKN-028** induces apoptosis in AML cells.



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Diagram 1: Proposed Mechanism of AKN-028-Induced Apoptosis in AML Cells. **AKN-028** inhibits FLT3 and other tyrosine kinases, disrupting survival signaling, arresting the cell cycle, and downregulating c-Myc, ultimately triggering caspase-3-dependent apoptosis.

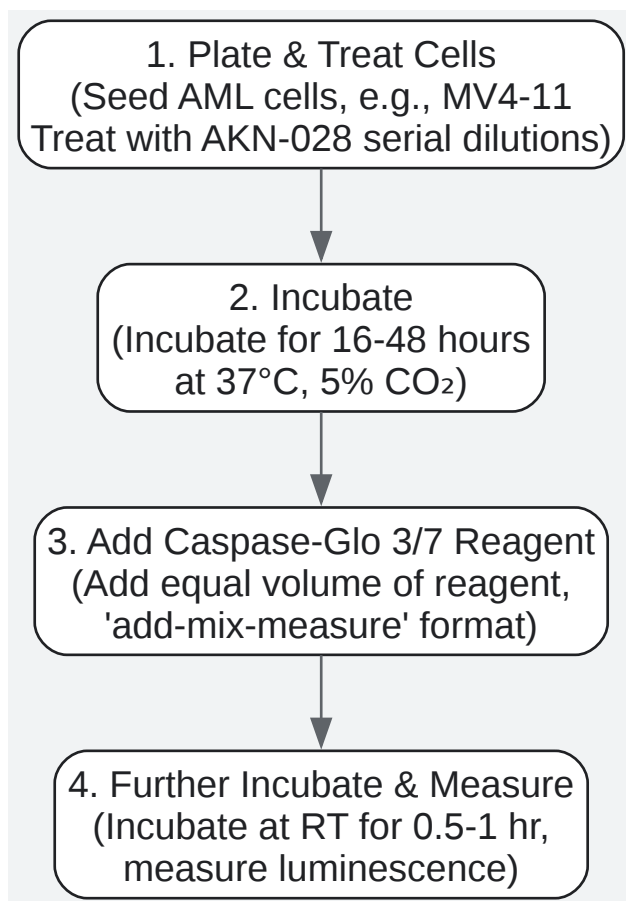
Detailed Experimental Protocols

Here are standardized protocols for detecting **AKN-028**-induced apoptosis via caspase-3 activation.

Protocol 1: Caspase-Glo 3/7 Luminescent Assay

This is a homogeneous, bioluminescent method ideal for high-throughput screening to measure caspase-3/7 activity [4].

Workflow:



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Diagram 2: Workflow for the Caspase-Glo 3/7 Assay.

Key Steps:

- **Cell Seeding and Treatment:** Seed white-walled multiwell plates with AML cells (e.g., MV4-11 at ~10,000 cells/well). Treat with a dilution series of **AKN-028** (e.g., 1 nM to 100 μ M) and include a negative control (DMSO vehicle). Incubate for a predetermined period (e.g., 16-24 hours) [1] [4].
- **Reagent Addition:** Equilibrate plates and Caspase-Glo 3/7 Reagent to room temperature. Add a volume of reagent equal to the volume of medium in each well.
- **Mixing and Incubation:** Mix contents gently using a plate shaker for 30 seconds. Incubate at room temperature for 30 minutes to 1 hour to allow the signal to develop.
- **Luminescence Measurement:** Measure luminescence using a plate-reading luminometer. The generated "glow-type" signal is proportional to caspase-3/7 activity [4].

Protocol 2: Immunofluorescence Staining for Active Caspase-3

This protocol allows for the visualization of caspase-3 activation within fixed cells, preserving spatial information [5].

Key Steps:

- **Cell Culture and Treatment:** Grow AML cells on glass coverslips. Treat with **AKN-028** and appropriate controls.
- **Fixation and Permeabilization:** Fix cells with 4% paraformaldehyde for 15 minutes at room temperature. Permeabilize with PBS containing 0.1% Triton X-100 for 5 minutes [5].
- **Blocking:** Incubate cells in a blocking buffer (e.g., PBS with 5% serum from the secondary antibody host species and 0.1% Tween-20) for 1-2 hours.
- **Primary Antibody Incubation:** Incubate with a primary antibody specific for active caspase-3 (e.g., Rabbit anti-Caspase-3, ab32351) diluted in blocking buffer (suggested 1:200) overnight at 4°C in a humidified chamber [5].
- **Secondary Antibody Incubation:** Wash and incubate with a fluorophore-conjugated secondary antibody (e.g., Goat anti-Rabbit Alexa Fluor 488, ab150077) diluted in PBS (suggested 1:500) for 1-2 hours at room temperature, protected from light [5].
- **Mounting and Imaging:** Wash and mount coverslips with an antifade mounting medium. Image using a fluorescence microscope. Apoptotic cells will show positive staining for active caspase-3.

Discussion for Researchers

- **Synergy with Chemotherapy:** Combination studies showed synergistic activity when cytarabine or daunorubicin was added simultaneously or 24 hours before **AKN-028** [1]. This suggests a promising avenue for combination therapy in AML.

- **Beyond FLT3:** The cytotoxic effect of **AKN-028** in a wide range of AML samples, including those without FLT3 mutations, indicates its potential as a multi-targeted agent [1] [3]. Sensitivity may be linked to high global tyrosine kinase activity in the cell [3].
- **Advanced Techniques:** For more sophisticated, quantitative analysis of caspase-3 activation kinetics, Förster resonance energy transfer (FRET)-based bioprobes analyzed via time-resolved flow cytometry can be employed [6].

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